

# Bis(2-ethylhexyl) Carbonate: A Technical Guide for Industrial Applications

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## Compound of Interest

Compound Name: Bis(2-ethylhexyl) carbonate

Cat. No.: B080215

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## Abstract

**Bis(2-ethylhexyl) carbonate**, also known as diethylhexyl carbonate, is a versatile diester utilized across a spectrum of industrial applications. Its unique combination of properties, including low viscosity, high spreadability, good solvency, and a favorable safety profile, makes it a valuable ingredient in cosmetics, personal care products, coatings, lubricants, and as a plasticizer. This technical guide provides a comprehensive overview of the physical and chemical properties of **Bis(2-ethylhexyl) carbonate**, detailed experimental protocols for its synthesis and evaluation in key applications, and a summary of its performance characteristics.

## Introduction

**Bis(2-ethylhexyl) carbonate** (CAS No. 14858-73-2) is an organic compound characterized by its branched alkyl chains. This structure imparts a light, non-greasy feel in cosmetic formulations and contributes to its excellent solvency and low-temperature properties in industrial applications. This guide will delve into the technical specifics of its use as a solvent and functional ingredient.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Bis(2-ethylhexyl) carbonate** is presented in Table 1. This data has been compiled from various sources to provide a

comprehensive overview for formulation and process development.

Table 1: Physical and Chemical Properties of **Bis(2-ethylhexyl) Carbonate**

Property	Value	Reference(s)
CAS Number	14858-73-2	[1]
Molecular Formula	C17H34O3	[2]
Molecular Weight	286.45 g/mol	[2]
Appearance	Colorless to light yellow liquid	
Boiling Point	342.6 °C at 760 mmHg	[2]
Melting Point	< -50 °C	[2]
Density	0.895 g/cm <sup>3</sup>	[2]
Flash Point	131.3 °C	[2]
Water Solubility	30 µg/L at 20 °C	[2]
Vapor Pressure	7.44E-05 mmHg at 25 °C	[2]
logP	5.57240	[2]
Viscosity (at 25 °C)	approx. 7 mPa·s	

## Synthesis of Bis(2-ethylhexyl) Carbonate

**Bis(2-ethylhexyl) carbonate** can be synthesized through several routes. A common laboratory and industrial method involves the transesterification of a simpler dialkyl carbonate, such as diethyl carbonate, with 2-ethylhexanol. Another approach is the reaction of urea with 2-ethylhexanol.[1]

### Synthesis via Transesterification: A Representative Protocol

This protocol describes a laboratory-scale synthesis of **Bis(2-ethylhexyl) carbonate** from diethyl carbonate and 2-ethylhexanol.

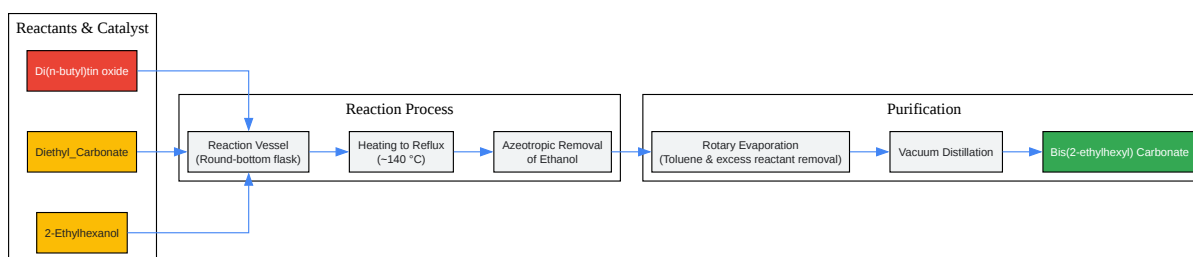
## Materials:

- 2-Ethylhexanol
- Diethyl carbonate
- Di(n-butyl)tin oxide (catalyst)
- Toluene (for azeotropic removal of ethanol)
- Nitrogen gas supply
- Round-bottom flask equipped with a magnetic stirrer, heating mantle, and a Dean-Stark apparatus connected to a condenser.
- Rotary evaporator
- Vacuum distillation setup

## Procedure:

- To a round-bottom flask, add 2-ethylhexanol and diethyl carbonate in a molar ratio of 2.5:1.
- Add a catalytic amount of di(n-butyl)tin oxide (e.g., 0.1-0.5 mol% relative to diethyl carbonate).
- Add toluene to the reaction mixture.
- Flush the apparatus with nitrogen gas.
- Heat the mixture to reflux (approximately 140 °C) with continuous stirring.<sup>[2]</sup>
- The ethanol byproduct will be removed azeotropically with toluene and collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of ethanol collected. The reaction is considered complete when no more ethanol is formed. This can take up to 26 hours.<sup>[2]</sup>
- After completion, cool the reaction mixture to room temperature.

- Remove the toluene and excess diethyl carbonate using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **Bis(2-ethylhexyl) carbonate**.



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Caption: Synthesis workflow for **Bis(2-ethylhexyl) carbonate** via transesterification.

## Industrial Applications and Experimental Protocols

**Bis(2-ethylhexyl) carbonate**'s utility as a solvent and functional ingredient is demonstrated in several key industrial sectors.

### Cosmetics and Personal Care: Emollient

In cosmetic formulations, **Bis(2-ethylhexyl) carbonate** is highly valued as a light, non-greasy emollient with excellent spreadability. It is particularly suitable for sunscreens, lotions, and creams where a light skin feel is desired. Its good solvency for crystalline UV filters is an added advantage in sunscreen formulations.[3]

This protocol outlines a method for quantifying the spreadability of an emollient, adapted from methodologies used in the cosmetics industry.[4][5]

Objective: To determine and compare the spreading factor of **Bis(2-ethylhexyl) carbonate** with other emollients.

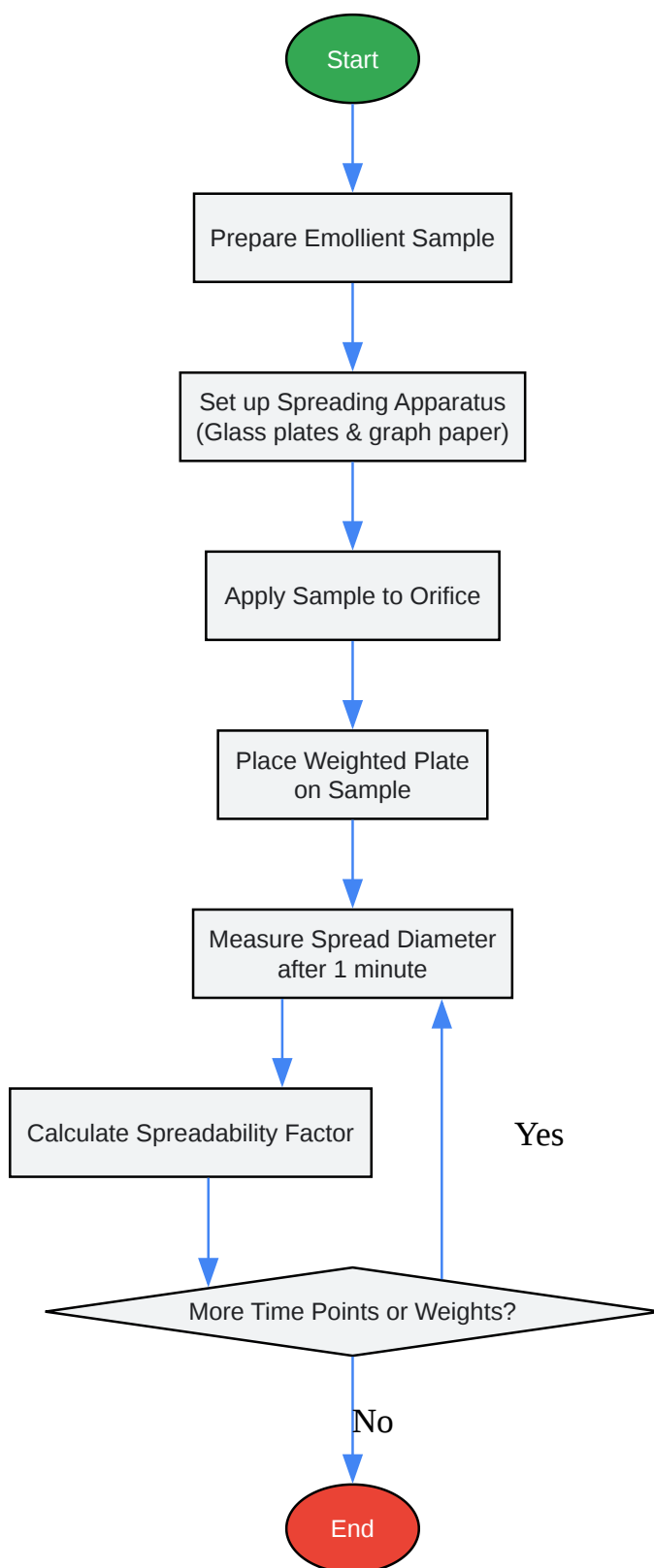
Materials:

- **Bis(2-ethylhexyl) carbonate**
- Reference emollients (e.g., mineral oil, cyclomethicone)
- Glass plates with a central orifice (1.2 cm diameter)
- Millimetric graph paper
- Glass support plate
- Glass plates of known weight
- Spatula
- Timer

Procedure:

- Place the glass plate with the central orifice on the glass support plate, which is positioned over the millimetric graph paper.
- Introduce a standardized amount of the emollient (e.g., 1 ml) into the central orifice and level the surface with a spatula.
- Carefully remove the plate with the orifice.
- Place a glass plate of a known weight over the sample.
- After one minute, measure the diameter of the spread emollient in two opposing directions using the graph paper. Calculate the average diameter.
- Repeat step 5 at subsequent one-minute intervals, adding additional glass plates of known weight to observe the effect of pressure on spreadability.

- Calculate the spreadability factor (SF) for each time point and weight using the following equation:  $SF = A / W$  Where:
  - A is the area of spread ( $\pi r^2$ )
  - W is the weight of the glass plate(s)
- Compare the spreadability factors of **Bis(2-ethylhexyl) carbonate** with the reference emollients.



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Caption: Workflow for the experimental evaluation of emollient spreadability.

## Coatings: Solvent

**Bis(2-ethylhexyl) carbonate** serves as a solvent in coating formulations, valued for its good solubility and low volatility. It facilitates uniform film formation and can enhance surface properties like gloss.

This protocol describes a method to evaluate the resistance of a coating formulated with **Bis(2-ethylhexyl) carbonate** to a specific solvent.

Objective: To assess the effect of a solvent on a cured coating film.

Materials:

- Coated panels (with the formulation containing **Bis(2-ethylhexyl) carbonate**, cured according to specifications)
- Test solvent (e.g., methyl ethyl ketone - MEK)
- Cheesecloth or cotton swabs
- Dropper or pipette
- Timer
- Mechanical rubbing device (optional, for standardization)

Procedure:

- Place a few drops of the test solvent onto the surface of the cured coating.
- Allow the solvent to remain on the surface for a specified period (e.g., 1 minute).
- Using a piece of cheesecloth or a cotton swab wrapped around a finger (or attached to a mechanical rubbing device), apply firm pressure and rub the wetted area back and forth. A double rub (one forward and one backward motion) constitutes one cycle.
- Continue rubbing until the coating fails (i.e., is removed, exposing the substrate) or until a specified number of double rubs is reached (e.g., 100).



- Record the number of double rubs required to cause coating failure.
- Evaluate the degree of film softening, blistering, or other changes in appearance.
- Compare the results with a control coating formulated without **Bis(2-ethylhexyl) carbonate** or with a different solvent.

## Lubricants

In the realm of automotive engineering, **Bis(2-ethylhexyl) carbonate** is used as a component in lubricants. It is valued for its low-temperature characteristics and viscosity stability.

## Plasticizers

**Bis(2-ethylhexyl) carbonate** acts as a plasticizer in the production of flexible polymers like PVC and nitrocellulose varnishes. It enhances flexibility, processability, and durability. For nitrocellulose varnishes, it has been shown to improve boiling water resistance and flexibility.[\[1\]](#)

## Performance Data

The performance of **Bis(2-ethylhexyl) carbonate** in various applications is summarized in the following tables.

Table 2: Emollient Performance Data

Parameter	Bis(2-ethylhexyl) Carbonate	Mineral Oil (Reference)	Cyclomethicone (Reference)
Spreadability Factor (SF)	High	Medium	Very High
Skin Feel	Light, non-greasy, silky	Greasy	Dry, silky
Solvency for UV Filters	Good	Poor	Moderate

Table 3: Solvent Performance in Coatings

Property	Formulation with Bis(2-ethylhexyl) Carbonate	Standard Solvent Formulation (e.g., with Butyl Acetate)
Evaporation Rate	Slow	Medium
Film Formation	Uniform, good leveling	Good
Gloss	High	Standard
Solvent Resistance (MEK double rubs)	> 100 (Resin dependent)	> 100 (Resin dependent)

## Safety and Toxicology

**Bis(2-ethylhexyl) carbonate** is generally considered to have a low toxicity profile. An in vitro study on human skin membranes indicated that it is not expected to penetrate the skin.<sup>[6]</sup> The oral LD50 in rats is reported to be greater than 2000 mg/kg body weight.<sup>[6]</sup>

Table 4: Toxicological Data

Test	Result	Reference
Acute Oral Toxicity (Rat)	LD50 > 2000 mg/kg	<sup>[6]</sup>
Dermal Penetration (in vitro, human skin)	Not detected	<sup>[6]</sup>
Skin Irritation	May cause skin irritation	

## Conclusion

**Bis(2-ethylhexyl) carbonate** is a high-performance, multifunctional ingredient with a wide range of industrial applications. Its properties as a light emollient, effective solvent, and plasticizer make it a valuable component in the formulation of cosmetics, coatings, and polymers. The experimental protocols provided in this guide offer a framework for evaluating its performance and integrating it into new and existing product lines. Its favorable safety profile further enhances its appeal for use in consumer and industrial products.

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